

trifloxystrobin vs kresoxim-methyl disease control

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Compound Focus: Trifloxystrobin

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Efficacy Comparison at a Glance

Disease / Pathogen	Trifloxystrobin Performance	Kresoxim-methyl Performance	Experimental Context & Key Findings
Cercospora Leaf Spot (<i>Cercospora beticola</i>) [1]	Most efficient strobilurin tested [1]	Provided only poor disease control [1]	Field conditions: Trifloxystrobin and pyraclostrobin were top performers; azoxystrobin was modest; kresoxim-methyl was least effective [1].
Powdery Mildew (<i>Erysiphe betae</i>) [2]	Provided effective control, reducing disease severity [2]	Provided effective control, reducing disease severity [2]	Field conditions: Both fungicides significantly reduced disease compared to untreated controls. Mixtures with DMI fungicides were highly effective [2].
Sunflower Downy Mildew (<i>Plasmopara halstedii</i>) [3]	Better/Best efficacy. Required lower concentration (2 µg	Less effective than trifloxystrobin. Required higher concentration (5	Lab, greenhouse, and field conditions: Trifloxystrobin showed better curative

Disease / Pathogen	Trifloxystrobin Performance	Kresoxim-methyl Performance	Experimental Context & Key Findings
	ml ⁻¹) to inhibit zoospores [3]	µg ml ⁻¹) to inhibit zoospores [3]	activity and more stable residual activity after rain [3].

Experimental Protocols Overview

The data in the table above is derived from standardized experimental designs. Here are the typical methodologies used in these field and laboratory studies.

Field Trial Protocol for Foliar Diseases [1] [2]

This protocol is common for evaluating diseases like *Cercospora* leaf spot and powdery mildew.

- **1. Experimental Design:** Trials are established in randomized complete blocks with multiple replications to ensure statistical reliability.
- **2. Fungicide Application:** Fungicides are applied at recommended field rates using standard spray equipment. Applications often begin before disease onset and continue on a 7- to 14-day schedule.
- **3. Disease Assessment:** Researchers visually assess disease severity on leaves at multiple time points throughout the season. The **Area Under the Disease Progress Curve (AUDPC)** is calculated to provide an integrated measure of disease over time.
- **4. Efficacy Calculation:** Control efficacy is calculated by comparing the AUDPC in treated plots to the AUDPC in non-treated control plots.
- **5. Data Analysis:** Treatment effects are analyzed using analysis of variance (ANOVA), and mean values are separated using appropriate statistical tests.

Laboratory Bioassay for Pathogen Inhibition [3]

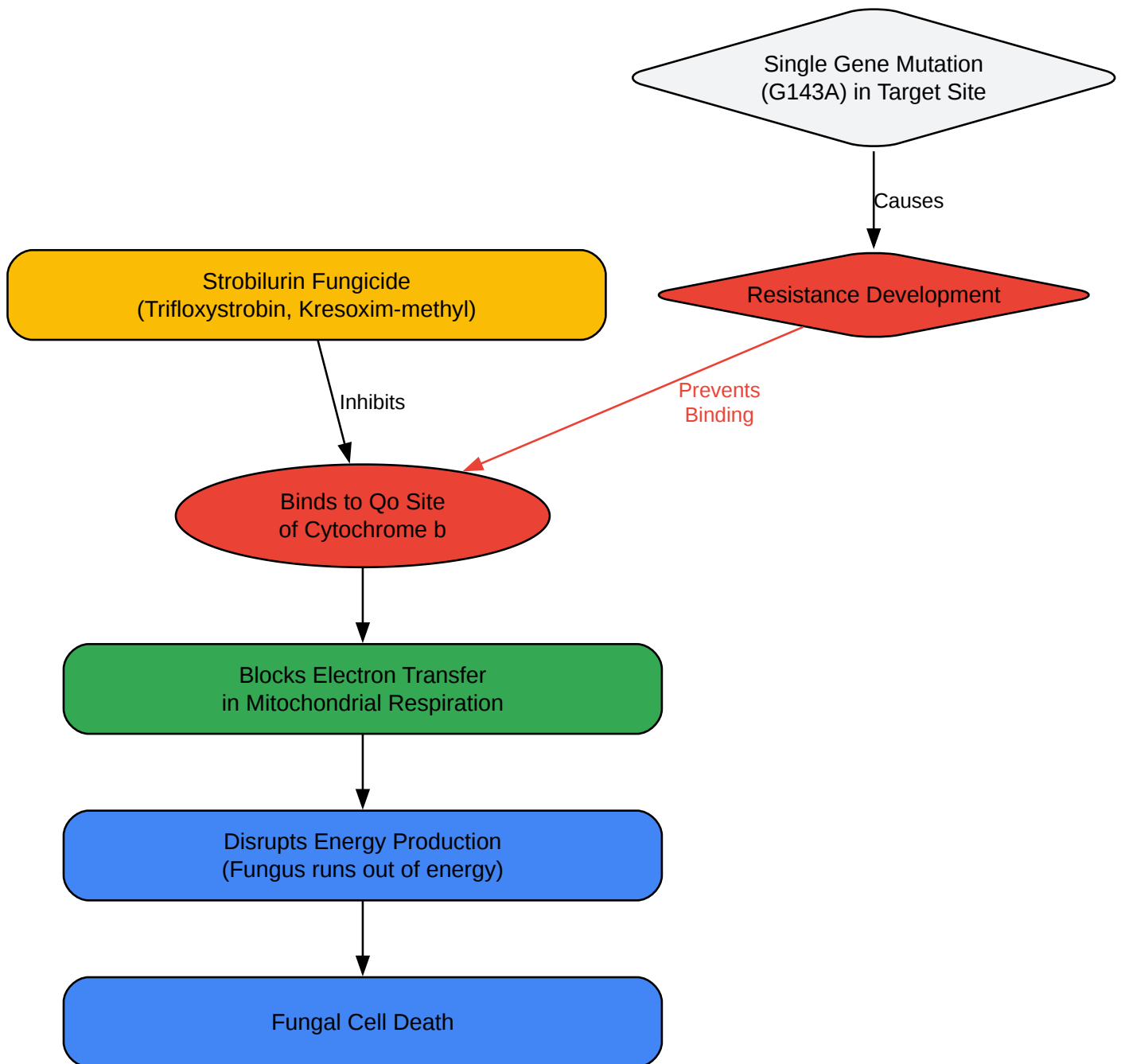
This method is used to determine the direct effect of the fungicide on fungal structures, such as spore germination.

- **1. Preparation of Fungicide Dilutions:** A range of concentrations of each fungicide is prepared in a growth medium or water.
- **2. Pathogen Exposure:** Fungal spores or other structures are exposed to the fungicide solutions.

- **3. Incubation and Assessment:** The solutions are incubated under conditions favorable for germination or growth. After a set period, researchers measure the percentage of inhibition of germination or growth relative to an untreated control.
- **4. Dose-Response Analysis:** The effective concentration required to inhibit germination or growth by 50% (**EC₅₀**) can be determined from this data.

Mechanism of Action and Resistance

Understanding how these fungicides work is crucial for their effective application and for managing resistance.



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This diagram illustrates the **Qo Inhibitor (QoI) fungicide mechanism and resistance development** common to all strobilurins [2] [4] [5]. A single point mutation (such as G143A) in the target site can block fungicide binding, leading to high-level resistance [4] [6] [5]. This is why resistance management is critical.

Practical Application and Resistance Management

To preserve the long-term efficacy of these fungicides, adhere to the following strategies [4] [5]:

- **Limit Use Frequency:** Do not exceed **2 sequential applications** of any strobilurin fungicide. Strobilurins should ideally make up **no more than one-third of your total seasonal fungicide applications**.
- **Use in Mixtures or Rotations:** Always **tank-mix or rotate** strobilurins with fungicides from different FRAC (Fungicide Resistance Action Committee) groups, particularly those with multi-site modes of action (e.g., chlorothalonil, mancozeb) or different single-site inhibitors (e.g., DMI fungicides) [1] [5].
- **Prioritize Preventive Application:** Apply these fungicides **before or during the very early stages of infection**, as their greatest strength is inhibiting spore germination [5].

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